

A Preliminary Investigation of 2-Amino-2-Thiazoline Derivatives: A Technical Guide

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Compound of Interest

Compound Name: 2-Amino-2-thiazoline

Cat. No.: B132724

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the preliminary investigation into **2-amino-2-thiazoline** derivatives, a class of heterocyclic compounds recognized for their broad spectrum of biological activities and therapeutic potential. The 2-aminothiazole scaffold is a key structural component in various clinically used drugs, making its derivatives a focal point in medicinal chemistry and drug discovery.^{[1][2][3]} This document outlines common synthesis methodologies, key biological activities with supporting quantitative data, detailed experimental protocols, and visualizations of critical workflows and signaling pathways.

Synthesis of 2-Amino-2-Thiazoline Derivatives

The most classical and widely utilized method for synthesizing 2-aminothiazole derivatives is the Hantzsch thiazole synthesis.^[4] This reaction typically involves the condensation of an α -haloketone with a thiourea derivative.^{[4][5]} The versatility of this method allows for the introduction of various substituents on the thiazole ring, enabling the creation of diverse chemical libraries for biological screening.^[4]

Other synthetic strategies include the reaction of thiourea with β -ethoxyacrylate derivatives to form 2-amino-thiazole-5-carboxylic acid phenylamides, and one-pot procedures using reagents like trichloroisocyanuric acid as a green halogen source.^{[6][7][8]}

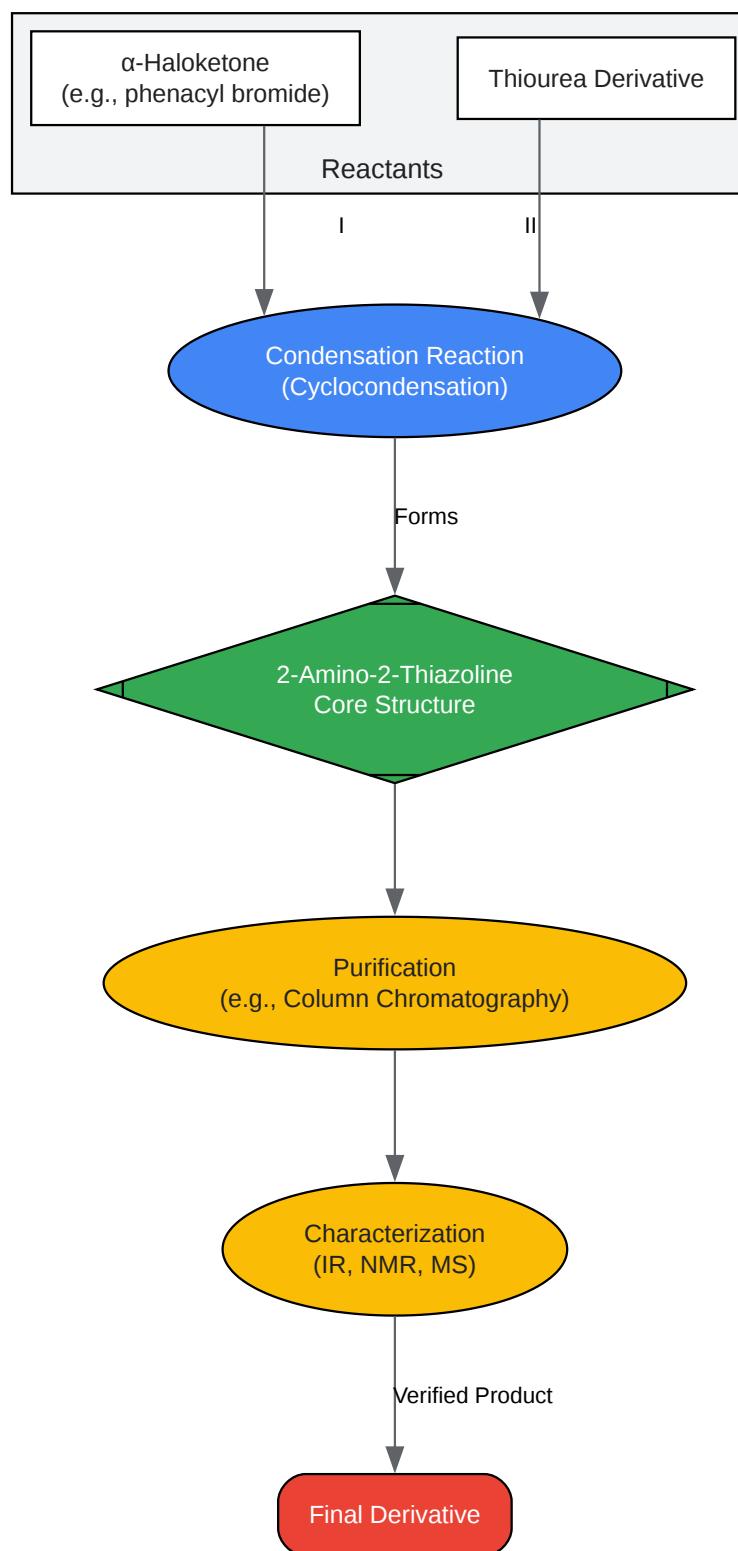


Figure 1: Generalized Hantzsch Thiazole Synthesis Workflow

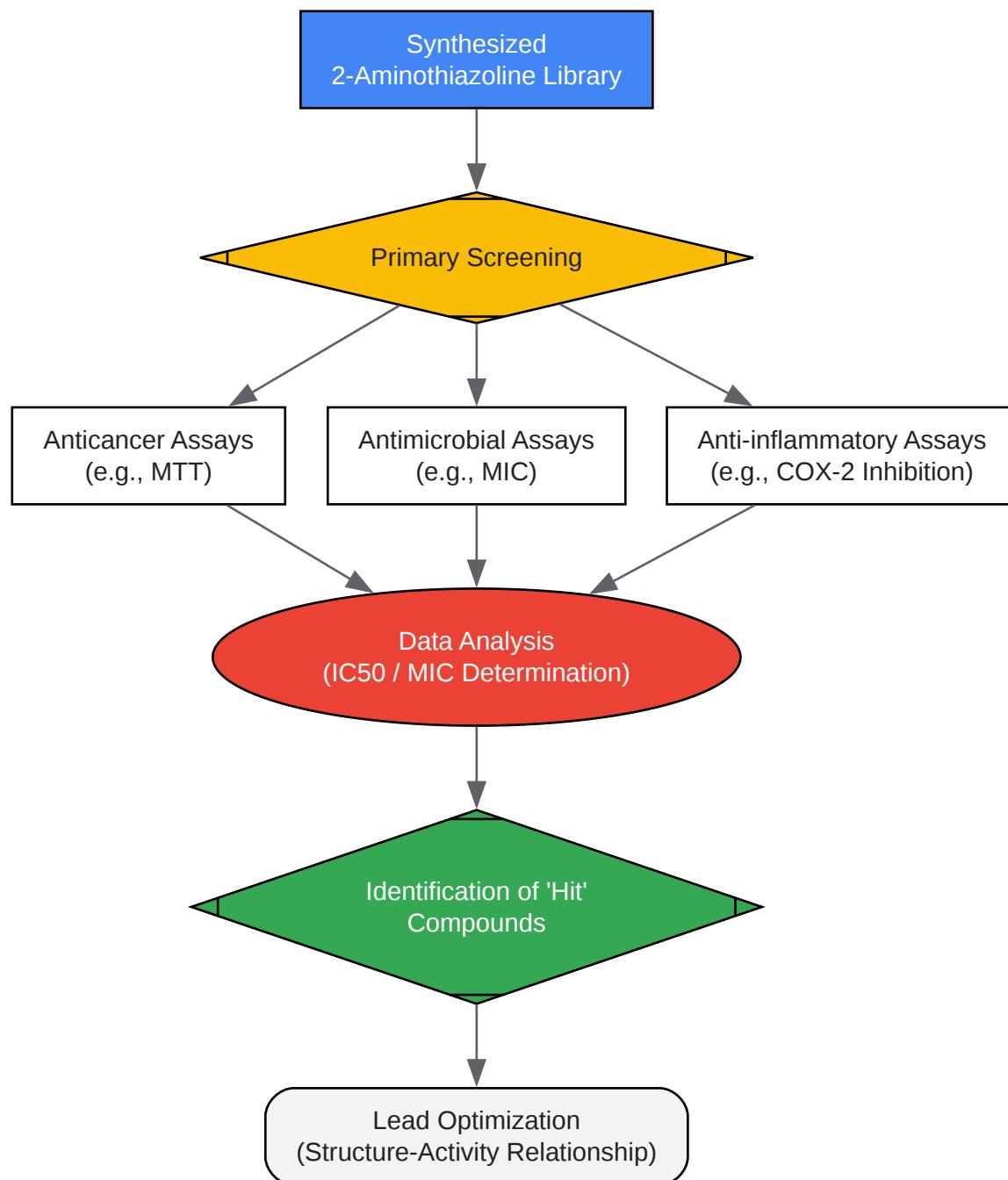


Figure 2: Biological Screening Workflow for Novel Derivatives

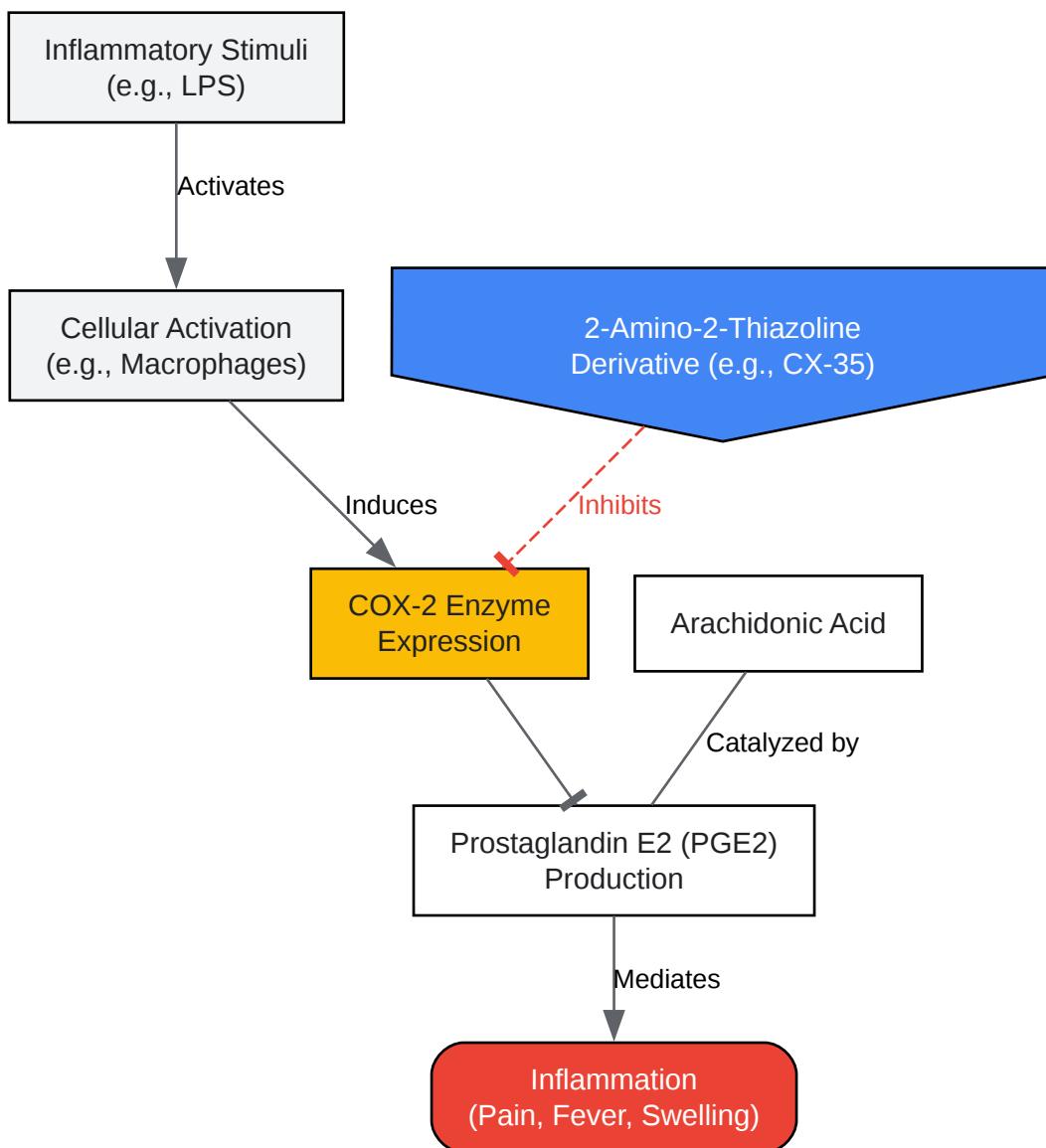


Figure 3: Simplified COX-2 Inhibition Pathway

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References

- 1. Development and therapeutic potential of 2-aminothiazole derivatives in anticancer drug discovery - PMC [pmc.ncbi.nlm.nih.gov]
- 2. scilit.com [scilit.com]
- 3. Development and therapeutic potential of 2-aminothiazole derivatives in anticancer drug discovery | CoLab [colab.ws]
- 4. derpharmacemica.com [derpharmacemica.com]
- 5. researchgate.net [researchgate.net]
- 6. mdpi.com [mdpi.com]
- 7. An Overview on Synthetic 2-Aminothiazole-Based Compounds Associated with Four Biological Activities - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Design of a new method for one-pot synthesis of 2-amino thiiazoles using trichloroisocyanuric acid in the presence of a novel multi-functional and magn ... - RSC Advances (RSC Publishing) DOI:10.1039/D3RA00758H [pubs.rsc.org]
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